

2,2',4'-Trichloroacetophenone (CAS 4252-78-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2,2',4'-Trichloroacetophenone

Cat. No.: B044736

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core properties, synthesis, and safety information for **2,2',4'-Trichloroacetophenone** (CAS No. 4252-78-2). The information is compiled and presented to support research, development, and drug discovery activities.

Chemical and Physical Properties

2,2',4'-Trichloroacetophenone is a halogenated organic compound classified as a ketone.^[1] It presents as an off-white or yellow crystalline solid.^{[2][3]} This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[4][5]}

Table 1: Physical and Chemical Properties of 2,2',4'-Trichloroacetophenone

Property	Value	Source(s)
CAS Number	4252-78-2	[2]
Molecular Formula	C ₈ H ₅ Cl ₃ O	[3]
Molecular Weight	223.48 g/mol	[3][6]
Appearance	Off-white or yellow crystalline powder/solid	[2][3][7]
Melting Point	47-57 °C	[3][7][8][9]
Boiling Point	130-135 °C at 4 mmHg	[3][4][10]
Density	1.312 g/cm ³	[3][4][10]
Solubility	Insoluble in water; Soluble in organic solvents.	[1][2][3][6]
Flash Point	>110 °C (>230 °F)	[3][4]
Refractive Index	1.5510 - 1.565 (estimate)	[3][4][8]
Vapor Pressure	0.00186 mmHg at 25°C	[4]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **2,2',4'-Trichloroacetophenone**.

Table 2: Spectroscopic Data for 2,2',4'-Trichloroacetophenone

Spectrum Type	Key Peaks/Signals	Source(s)
^1H NMR	Data available, confirms structure.	[2] [9]
IR (KBr Pellet)	Characteristic C=O stretching vibration between 1685–1690 cm^{-1}	[2] [5]
Mass Spectrometry	m/z top peak: 173; 2nd highest: 175; 3rd highest: 145. $[\text{M}+\text{H}]^+$: 222.9	[2] [5] [11]

Experimental Protocols

Synthesis of 2,2',4'-Trichloroacetophenone via Friedel-Crafts Acylation

A common method for the synthesis of **2,2',4'-Trichloroacetophenone** is the Friedel-Crafts acylation of 1,3-dichlorobenzene.[\[3\]](#)[\[12\]](#)[\[13\]](#)

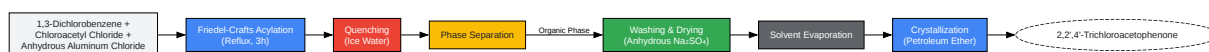
Materials:

- 1,3-dichlorobenzene
- Chloroacetyl chloride
- Anhydrous aluminum trichloride
- Methylene chloride (solvent)
- Ice water
- Dilute hydrochloric acid
- Anhydrous sodium sulfate
- Petroleum ether

Procedure:

- To a three-necked flask equipped with a stirrer, add 1,3-dichlorobenzene and methylene chloride at room temperature.[3]
- While stirring, add anhydrous aluminum trichloride in batches.[3]
- Heat the reaction mixture to reflux and maintain for 3 hours.[3]
- After the reaction is complete, carefully pour the mixture into ice water to quench the reaction.[3]
- Separate the organic and aqueous phases.[3]
- Wash the organic phase, dry it with anhydrous sodium sulfate, and filter.[3]
- Concentrate the filtrate by rotary evaporation.[3]
- Add petroleum ether to the residue and cool to promote crystallization.[3]
- Collect the crystallized product by filtration, wash with a small amount of cold petroleum ether, and dry under vacuum.[3]

A patent for this process describes a similar method involving the reaction of m-dichlorobenzene and chloroacetyl chloride with aluminum chloride, followed by hydrolysis with dilute hydrochloric acid, extraction, and purification.[13]



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Caption: General workflow for the synthesis of **2,2',4'-Trichloroacetophenone**.

Safety and Toxicology

2,2',4'-Trichloroacetophenone is a hazardous substance and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information

Hazard Statement	Description	Source(s)
H302	Harmful if swallowed.	[9][14]
H312	Harmful in contact with skin.	[9]
H314 / H315 / H318	Causes severe skin burns and eye damage / Causes skin irritation / Causes serious eye damage.	[9]
H317	May cause an allergic skin reaction.	[3]
H332	Harmful if inhaled.	[9]
H335	May cause respiratory irritation.	[3][7]
H410	Very toxic to aquatic life with long lasting effects.	[14]

Handling and Storage:

- Handle in a well-ventilated area, preferably a fume hood.[12]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[1][12]
- Store in a cool, dry, dark place in a tightly sealed container.[3][4][12]
- Incompatible with strong oxidizing agents and strong bases.[1][2][3]

First Aid Measures:

- Eyes: Immediately flush with plenty of water for at least 20-30 minutes.[1]

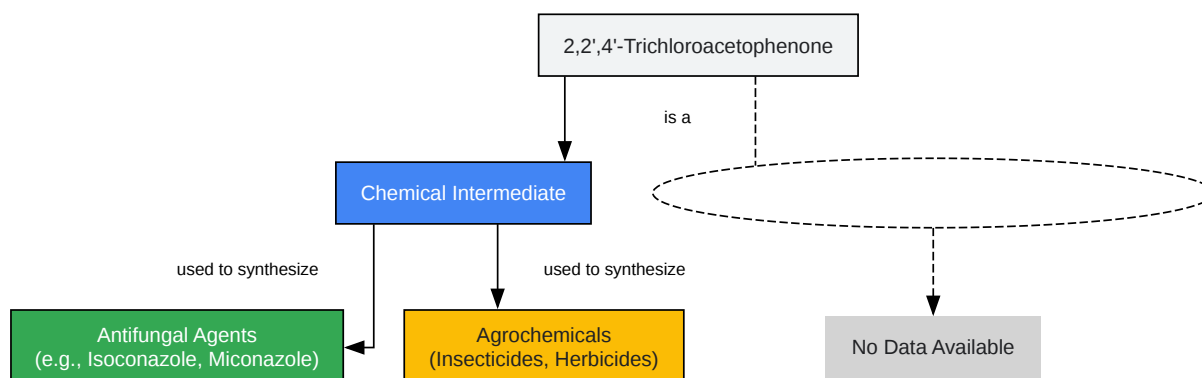
- Skin: Remove contaminated clothing and wash skin thoroughly with soap and water.[14]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

Applications

The primary application of **2,2',4'-Trichloroacetophenone** is as a chemical intermediate. It is a key precursor in the synthesis of several antifungal agents, including isoconazole, miconazole, and econazole.[3][4][11] It is also used in the production of certain insecticides and herbicides.[5]

Signaling Pathways

Currently, there is no publicly available information to suggest that **2,2',4'-Trichloroacetophenone** is directly involved in specific biological signaling pathways as an active molecule. Its primary role in the context of drug development is as a building block for the synthesis of active pharmaceutical ingredients. Research has focused on its toxicological profile rather than its mechanism of action on a cellular level.[5]



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Caption: Role of **2,2',4'-Trichloroacetophenone** in synthesis.

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